

Personal protective equipment for handling 5-Methylfurfural

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Compound of Interest

Compound Name: 5-Methylfurfural

Cat. No.: B050972

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Essential Safety and Handling Guide for 5-Methylfurfural

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **5-Methylfurfural**, including detailed operational and disposal plans.

Chemical Identity and Hazards

Property	Value
Chemical Name	5-Methylfurfural
Synonyms	2-Furaldehyde, 5-methyl-; 5-Methyl-2-furaldehyde; 5-Methyl-2-furancarboxaldehyde
CAS Number	620-02-0
Appearance	Clear dark yellow liquid
Hazards	Combustible liquid.[1][2] Causes skin and serious eye irritation.[1][3][2] May cause respiratory irritation.[2][4]
Flash Point	72 °C (161.6 °F)[4]
Oral LD50 (Rat)	2200 mg/kg[1][2][5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is crucial to minimize exposure risk.

Protection Type	Recommended Equipment
Eye/Face	Chemical safety goggles or glasses with side shields are mandatory. ^[1] A face shield may be appropriate for splash hazards. ^[1]
Skin	Wear appropriate protective gloves to prevent skin exposure; butyl-rubber gloves with a minimum thickness of 0.3 mm are recommended for full contact, offering a breakthrough time of up to 480 minutes. Protective clothing should be worn to prevent skin contact. ^[1] ^[4]
Respiratory	Use in a well-ventilated area. ^[1] ^[4] If ventilation is inadequate or aerosols are formed, a NIOSH-approved respirator with appropriate cartridges (e.g., multi-purpose combination or type ABEK) should be used. ^[6] ^[7] A full-face supplied-air respirator is the sole means of protection in some cases. ^[6]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **5-Methylfurfural** from preparation to post-experiment cleanup.

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.^[4]
 - Work in a well-ventilated area, preferably within a chemical fume hood.^[1]^[4]
 - Remove all potential ignition sources from the work area, including sparks, open flames, and hot surfaces.^[4]^[6]

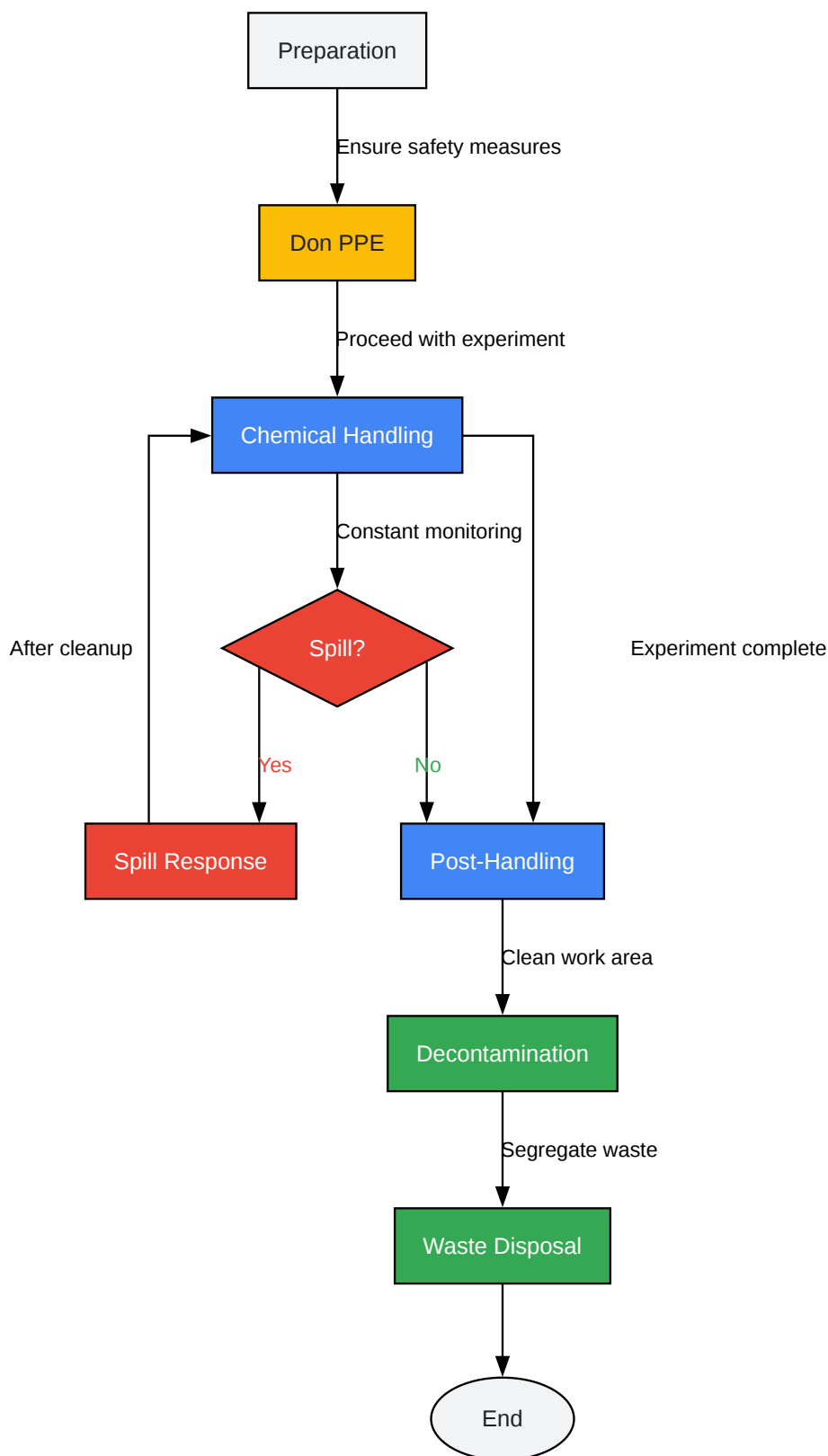
- Don the required PPE as specified in the table above.
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.[1][4]
 - Do not breathe vapors or mists.[3]
 - Keep the container tightly closed when not in use.[1][4]
 - Use non-sparking tools for transfers and handling.[4]
- In Case of a Spill:
 - Evacuate non-essential personnel from the area.
 - Remove all ignition sources.[4][6]
 - Ventilate the area.[4]
 - Absorb the spill with an inert material such as vermiculite, sand, or earth.[4]
 - Collect the absorbed material into a suitable, closed container for disposal.[4][6]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][4]
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation occurs.[1][4]
 - Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][4]
 - Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[4]

Disposal Plan

Proper disposal of **5-Methylfurfural** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Characterization:** Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations.[\[1\]](#)
- **Container Management:** Do not reuse empty containers as they may retain product residue and can be dangerous.[\[4\]](#) Dispose of them as unused products.[\[1\]](#)
- **Disposal Method:** This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[6\]](#) Alternatively, offer surplus and non-recyclable solutions to a licensed disposal company.[\[6\]](#) Always dispose of contents and containers at an approved waste disposal plant in accordance with local, regional, national, and international regulations.[\[1\]](#)[\[3\]](#)[\[8\]](#)

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **5-Methylfurfural**.

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